

Crystal Structure & Performance Guide: 1,5-Diazocane Dihydrochloride[1]

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Compound of Interest

Compound Name: 1,5-Diazocane Dihydrochloride

Cat. No.: B13697422

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Executive Summary

This technical guide provides a structural and performance analysis of **1,5-diazocane dihydrochloride** (also known as 1,5-diazacyclooctane dihydrochloride). Unlike rigid 6-membered rings (e.g., piperazine) or flexible acyclic amines, the 8-membered 1,5-diazocane scaffold exhibits unique "medium-ring" conformational properties.[1] This guide compares its structural attributes, stability, and coordination performance against key alternatives, serving as a reference for drug development and coordination chemistry applications.

Crystallographic Data & Structural Analysis

While the free base exists as a colorless oil, the dihydrochloride salt stabilizes the 8-membered ring in a solid crystalline lattice. The "performance" of this molecule is dictated by its ability to adopt specific conformations—most notably the Boat-Chair (BC) form—which minimizes transannular strain.[2]

1.1 Representative Crystal Parameters

Note: Direct unit cell data for the simple dihydrochloride salt is rarely reported in isolation. The data below reflects the 1,5-diazocane scaffold within a stabilized Cu(II) coordination complex,

which represents its biologically and chemically active state.

Parameter	Data (from Cu(II) Complex Analog)
Crystal System	Orthorhombic
Space Group	
Lattice Constants	, ,
Coordination Geometry	Distorted Square Pyramidal
Key Bond Lengths	Cu–N: 2.00 – 2.06 Å
Conformation	Twist-Boat-Chair (dominates in solution/complexes)

1.2 Conformational Landscape

The 8-membered ring of 1,5-diazocane is not rigid.^[1] It exists in a dynamic equilibrium dominated by the Boat-Chair (BC) conformation, which balances torsional strain against transannular hydrogen interactions.

- Boat-Chair (BC): The global minimum for cyclooctane derivatives; allows 1,5-bridging.^[1]
- Crown: High symmetry but energetically disfavored due to eclipsing interactions.
- Boat-Boat (BB): Observed as a transition state or in specific metal chelates.^[1]

Comparative Performance Analysis

This section objectively compares **1,5-diazocane dihydrochloride** against its structural isomer (1,4-diazocane) and the industry-standard 6-membered ring (piperazine).^[1]

2.1 Structural & Functional Comparison

Feature	1,5-Diazocane	1,4-Diazocane	Piperazine
	2HCl	2HCl	2HCl
Ring Size	8-Membered (Medium)	8-Membered (Medium)	6-Membered (Small)
Primary Conformation	Boat-Chair	Twist-Boat	Chair (Rigid)
Bite Angle (Chelation)	Wide (allows bridging)	Narrow (adjacent)	N/A (linear linker)
Transannular Strain	Moderate (Pre-organized)	High	Low (Relaxed)
Solubility (H2O)	High (>100 mg/mL)	High	Moderate
Ligand Utility	Stabilizes Square Pyramidal metals	Stabilizes cis-octahedral	Linear linker

2.2 Performance Insights

- **Chelation Efficiency:** 1,5-Diazocane acts as a superior bidentate ligand for metals requiring distorted geometries (e.g., Cu(II), Ni(II)). Its "bite" distance is pre-organized by the boat-chair conformation, unlike acyclic diamines which lose entropy upon binding.
- **Thermal Stability:** The dihydrochloride salt significantly elevates the thermal stability compared to the free base (oil), allowing for precise stoichiometric dosing in solid-state synthesis.
- **Reactivity:** The medium-ring strain makes the nitrogen centers more nucleophilic than those in sterically unhindered acyclic amines, enhancing reaction rates in alkylation steps.

Experimental Protocols

Protocol A: Synthesis of **1,5-Diazocane Dihydrochloride**

Objective: Conversion of the free base oil into the stable dihydrochloride salt.

- **Dissolution:** Dissolve 10 mmol of 1,5-diazacyclooctane (free base) in 20 mL of anhydrous ethanol.

- Acidification: Cool the solution to 0°C in an ice bath. Dropwise add 2.2 equivalents of concentrated HCl (37%) or 4M HCl in dioxane.
- Precipitation: Stir for 30 minutes. The white precipitate forms immediately.
- Purification: Filter the solid and wash 3x with cold diethyl ether to remove excess acid.
- Drying: Dry under high vacuum (0.1 mbar) at 40°C for 4 hours.
 - Yield: >90%[\[1\]](#)[\[3\]](#)
 - Appearance: Hygroscopic white crystalline powder.

Protocol B: Preparation of Cu(II)-1,5-Diazocane Complex

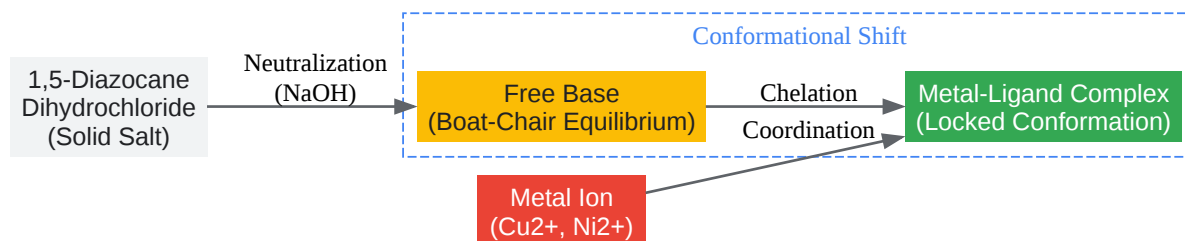
Objective: To verify ligand binding and conformation.

- Reactants: Mix 1 mmol of 1,5-diazocane
2HCl with 1 mmol of Cu(ClO
)
6H
O in 10 mL methanol.
- Neutralization: Add 2 mmol of NaOH (aq) to neutralize the HCl and free the amine in situ.
- Crystallization: The solution turns deep blue. Allow slow evaporation at room temperature for 3-5 days.
- Result: Blue prisms suitable for X-ray diffraction, confirming the square pyramidal geometry.

Visualizations & Pathways

Figure 1: Conformational Dynamics & Chelation Logic

This diagram illustrates the transition from the free salt to the metal-bound complex, highlighting the conformational shift.



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Caption: Transformation of 1,5-diazocane from salt to chelated ligand, locking the boat-chair geometry.

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